

An In-Depth Technical Guide to 1,2-Dimethoxyethane (monoglyme)

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Compound of Interest

Compound Name: 1,2-Diethoxyethane

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This technical guide provides a comprehensive overview of 1,2-dimethoxyethane, commonly known as monoglyme, a versatile aprotic solvent widely employed in chemical synthesis and various industrial applications. This document details its discovery and history, physical and chemical properties, synthesis methods, and its role in significant organic reactions. It includes detailed experimental protocols and visual diagrams to elucidate its mechanism of action as a coordinating solvent.

Discovery and History

The development of 1,2-dimethoxyethane is intrinsically linked to the broader history of ether synthesis. The Williamson ether synthesis, discovered by Alexander Williamson in 1850, provided a general method for preparing ethers by reacting an alkoxide with an alkyl halide.^[1]^[2] This SN2 reaction became a foundational method for the synthesis of both symmetrical and unsymmetrical ethers.^[1]^[2]

While a definitive first synthesis of 1,2-dimethoxyethane is not readily available in historical records, its preparation follows the principles of the Williamson synthesis.^[3] One common laboratory method involves the reaction of ethylene glycol monomethyl ether with sodium metal to form the alkoxide, which is then reacted with methyl chloride.^[3] Industrially, monoglyme is primarily produced through the reaction of dimethyl ether with ethylene oxide.^[4] More sustainable and efficient methods, such as the etherification of ethylene glycol with methanol using zeolite catalysts, have also been developed.^[5]^[6]

Physicochemical Properties

1,2-Dimethoxyethane is a colorless liquid with a characteristic ethereal odor.^[7] It is a polar aprotic solvent, miscible with water and a wide range of organic solvents.^[4] Its key physical and chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C4H10O2
Molar Mass	90.12 g/mol
Appearance	Colorless liquid
Density	0.867 g/mL at 25 °C
Melting Point	-58 °C
Boiling Point	85 °C
Flash Point	-6 °C
Vapor Pressure	48 mmHg at 20 °C
Vapor Density	3.1 (vs air)
Solubility in Water	Miscible
Refractive Index	n _{20/D} 1.379

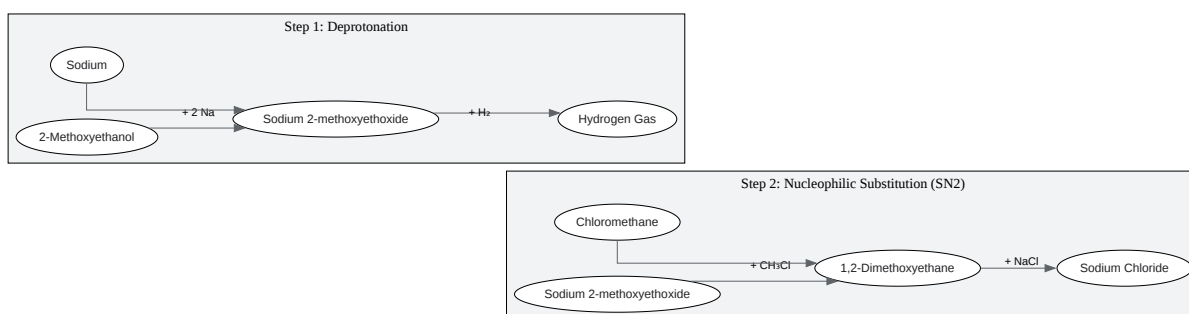
Sources:^[4]^[7]

Synthesis of 1,2-Dimethoxyethane

Two primary methods for the synthesis of 1,2-dimethoxyethane are the Williamson ether synthesis, typically used for laboratory-scale preparations, and the industrial production from ethylene oxide.

Williamson Ether Synthesis

This method involves the deprotonation of an alcohol to form an alkoxide, which then acts as a nucleophile to displace a halide from an alkyl halide.^[1]

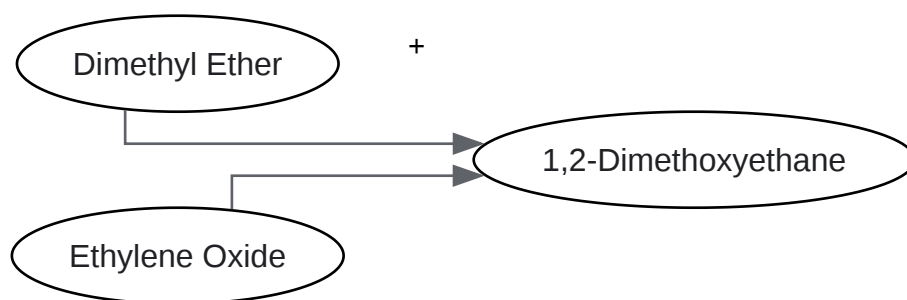


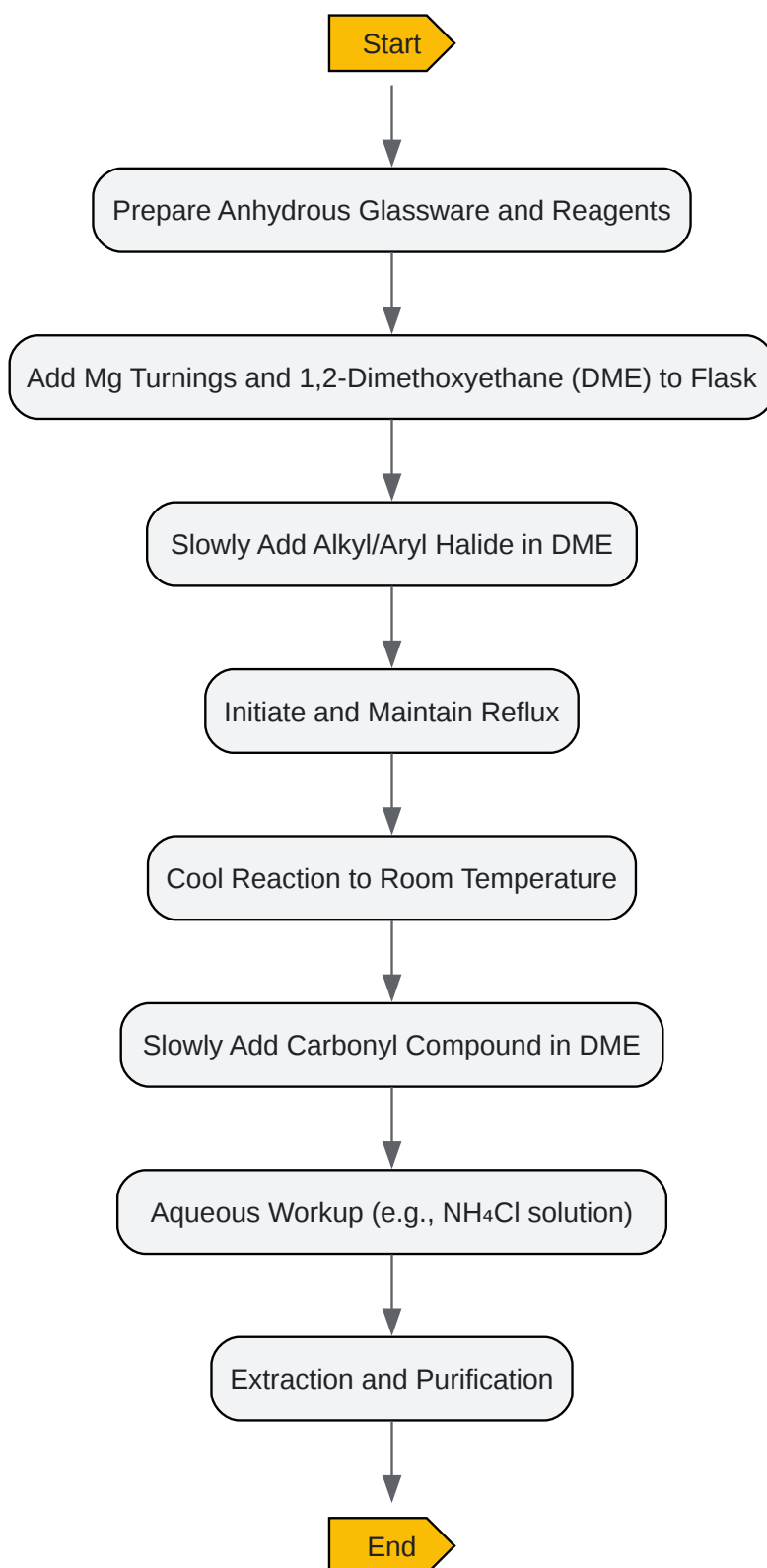
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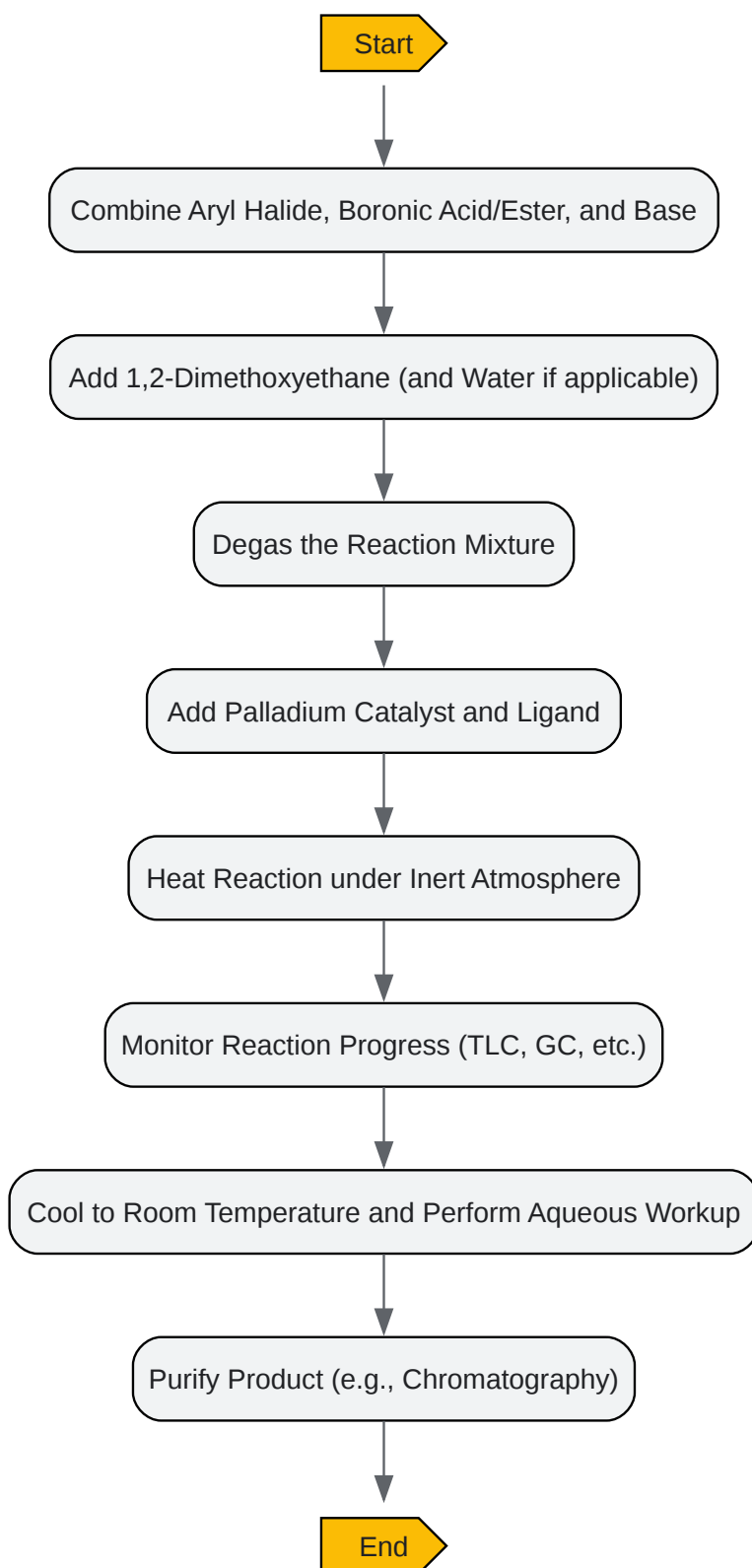
Figure 1: Williamson Ether Synthesis of 1,2-Dimethoxyethane.

Industrial Production

The primary industrial route involves the reaction of dimethyl ether with ethylene oxide, typically catalyzed by a Lewis acid.[4]







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